

Evaluating the Stability of N-Nitroso Osimertinib Reference Standards: A Comparative Guide

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Compound of Interest

Compound Name: *N-Nitroso Osimertinib*

Cat. No.: *B16088381*

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For researchers, scientists, and drug development professionals, ensuring the integrity of reference standards is paramount for accurate analytical measurements and regulatory compliance. This guide provides a framework for evaluating the stability of **N-Nitroso Osimertinib** reference standards, a critical impurity in the manufacturing of Osimertinib. While direct comparative stability data for commercially available **N-Nitroso Osimertinib** standards is not publicly available, this document outlines the necessary experimental protocols and data presentation formats to conduct such a comparison.

Comparison of Stability Profiles

A comprehensive stability study for **N-Nitroso Osimertinib** reference standards would involve subjecting the materials to various stress conditions over time and analyzing for degradation. The following table illustrates how quantitative data from such a study should be presented for clear comparison. The data presented here is hypothetical and serves as a template for reporting actual experimental findings.

Table 1: Comparative Stability Data for **N-Nitroso Osimertinib** Reference Standards

Condition	Time Point	Parameter	Standard A (% Purity)	Standard B (% Purity)	Standard C (% Purity)
Long-Term Storage					
2-8°C	0 months	Purity	99.8	99.7	99.9
3 months	Purity	99.7	99.6	99.8	
6 months	Purity	99.5	99.4	99.7	
12 months	Purity	99.2	99.1	99.5	
Accelerated Storage					
25°C / 60% RH	0 months	Purity	99.8	99.7	99.9
1 month	Purity	99.2	99.0	99.4	
3 months	Purity	98.5	98.2	98.9	
6 months	Purity	97.8	97.5	98.2	
Forced Degradation					
Acid Hydrolysis (0.1N HCl, 60°C)	24 hours	% Degradation	5.2	5.8	4.5
Base Hydrolysis (0.1N NaOH, 60°C)	24 hours	% Degradation	10.5	11.2	9.8
Oxidative (3% H ₂ O ₂ , RT)	24 hours	% Degradation	8.1	8.9	7.5

Thermal (80°C)	48 hours	% Degradation	3.5	4.1	3.0
Photolytic (ICH Q1B)	1.2 million lux hours	% Degradation	2.1	2.5	1.8

Experimental Protocols

Detailed methodologies are crucial for the reproducibility and validation of stability studies.

High-Performance Liquid Chromatography (HPLC) Method for Purity Assessment

A stability-indicating HPLC method is essential to separate the intact **N-Nitroso Osimertinib** from its potential degradation products.

- Column: C18 column (e.g., 250 mm x 4.6 mm, 5 µm).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: Acetonitrile.
- Gradient Elution: A suitable gradient to ensure separation of all impurities. For example:
 - 0-5 min: 95% A, 5% B
 - 5-20 min: Gradient to 40% A, 60% B
 - 20-25 min: Gradient to 20% A, 80% B
 - 25-30 min: Hold at 20% A, 80% B
 - 30-31 min: Gradient to 95% A, 5% B
 - 31-40 min: Hold at 95% A, 5% B
- Flow Rate: 1.0 mL/min.

- Column Temperature: 30°C.
- Detection: UV at an appropriate wavelength (e.g., 268 nm).[1]
- Injection Volume: 10 µL.
- Sample Preparation: Dissolve the reference standard in a suitable solvent (e.g., methanol or acetonitrile) to a known concentration (e.g., 1 mg/mL).[2]

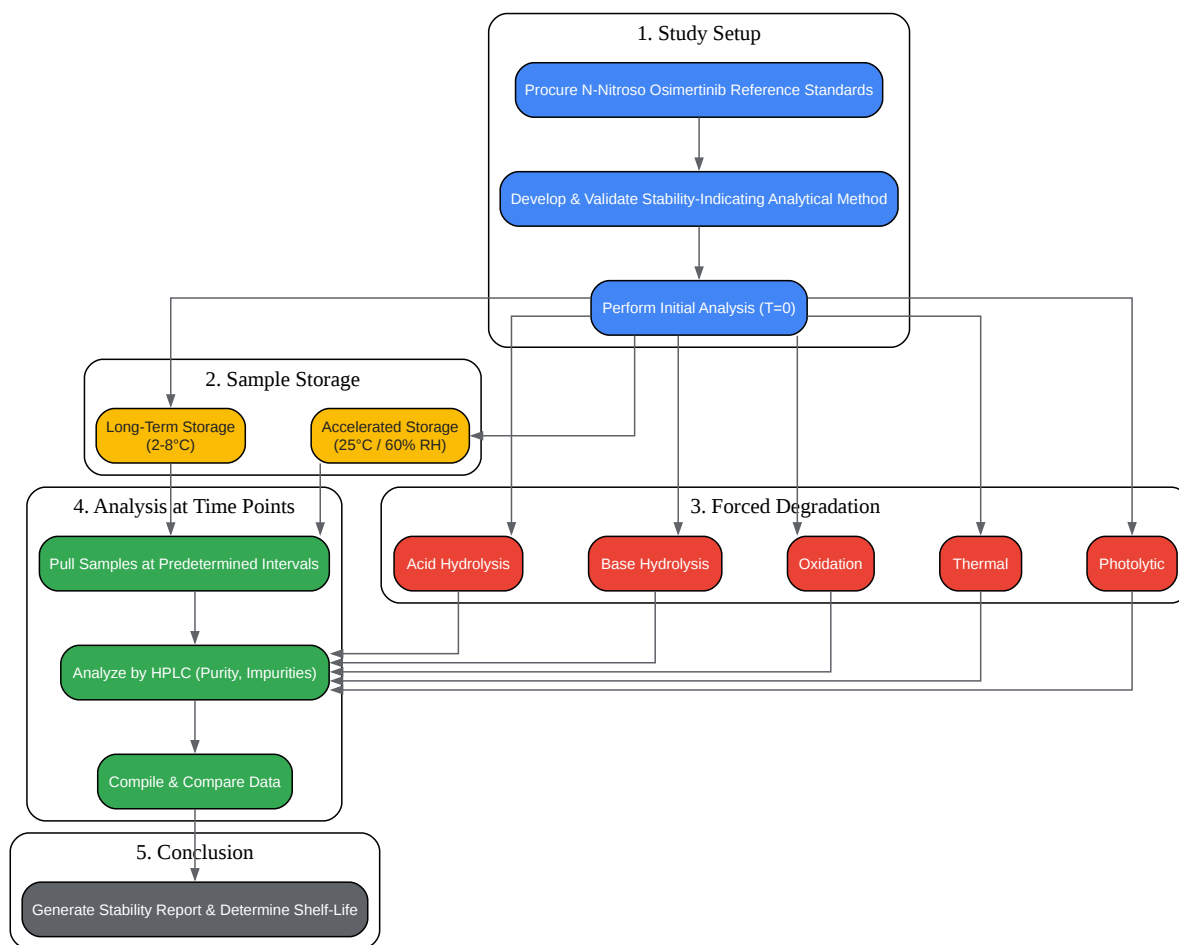
Forced Degradation Studies

Forced degradation studies are performed to identify potential degradation pathways and to demonstrate the specificity of the analytical method.

- Acid Hydrolysis: Dissolve the reference standard in a solution of 0.1N hydrochloric acid and heat at 60°C for 24 hours.
- Base Hydrolysis: Dissolve the reference standard in a solution of 0.1N sodium hydroxide and heat at 60°C for 24 hours. Osimertinib has been shown to be sensitive to basic hydrolysis.[3]
- Oxidative Degradation: Dissolve the reference standard in a solution of 3% hydrogen peroxide and keep at room temperature for 24 hours. Osimertinib is known to be susceptible to oxidative conditions.[4]
- Thermal Degradation: Expose the solid reference standard to a temperature of 80°C for 48 hours.
- Photostability: Expose the solid reference standard to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter, as per ICH Q1B guidelines.

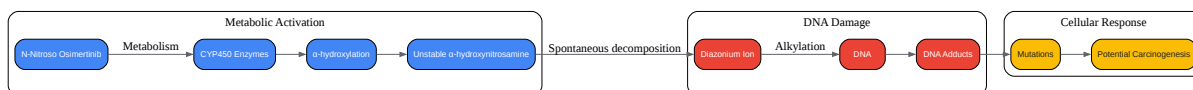
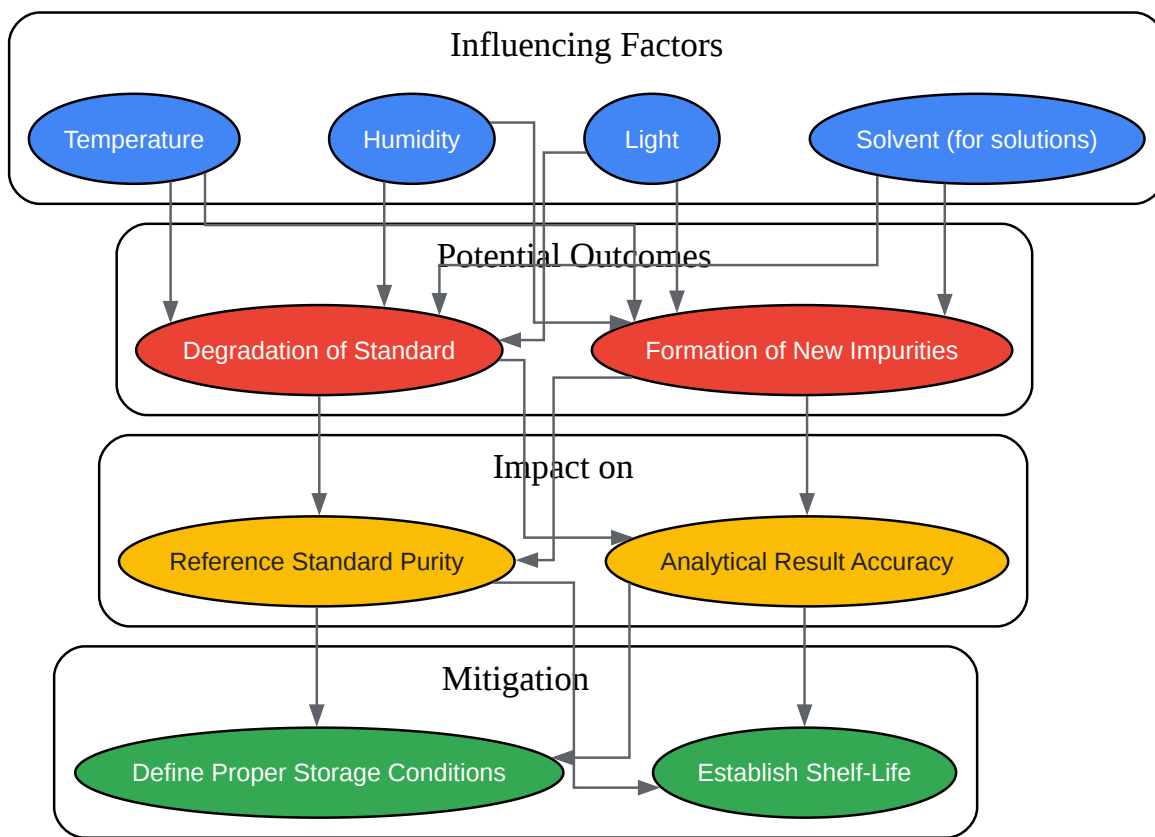
Visualizing the Workflow and Logic

Diagrams created using Graphviz (DOT language) can effectively illustrate the experimental workflows and logical relationships in a stability study.



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Caption: Experimental workflow for stability evaluation of reference standards.



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